

Essential Safety and Logistical Information for Handling 2-(Benzylxy)phenol

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Compound of Interest

Compound Name: **2-(Benzylxy)phenol**

Cat. No.: **B123662**

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for **2-(Benzylxy)phenol**, including detailed operational and disposal plans to ensure laboratory safety and procedural clarity.

Hazard Identification and Safety Data Summary

2-(Benzylxy)phenol is classified with the following hazards:

- H315: Causes skin irritation.[1][2][3]
- H319: Causes serious eye irritation.[1][2][3]
- H335: May cause respiratory irritation.[1][2][3]

The signal word for this chemical is "Warning".[1][2][3] It is crucial to avoid contact with skin and eyes, and to not breathe in dust or vapors.[3]

Quantitative Data Summary

Property	Value	Source Compound
Physical State	Liquid or Low Melting Solid	2-(BenzylOxy)phenol
Appearance	Colorless to pale yellow	2-(BenzylOxy)phenol
Molecular Formula	C ₁₃ H ₁₂ O ₂	2-(BenzylOxy)phenol
Molecular Weight	200.23 g/mol	2-(BenzylOxy)phenol
Density	1.143 g/mL at 25 °C (lit.)	2-(BenzylOxy)phenol[1]
Melting Point	38 °C	2-(BenzylOxy)phenol[3]
Boiling Point	173-174 °C at 13 Torr	2-(BenzylOxy)phenol[3]
Flash Point	>230 °F	2-(BenzylOxy)phenol[3]
Occupational Exposure Limit (Phenol)	5 ppm (8-hour TWA)	Phenol[4][5]

Note: No specific occupational exposure limit has been established for **2-(BenzylOxy)phenol**. The value for phenol is provided as a conservative guideline.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial when handling **2-(BenzylOxy)phenol**. The minimum required PPE includes:

- Eye and Face Protection: Chemical safety goggles are mandatory.[6] In situations with a higher risk of splashing, a face shield should be worn in addition to goggles.
- Hand Protection: Nitrile or neoprene gloves are recommended.[7] Ensure to change gloves frequently, especially if they become contaminated.
- Respiratory Protection: For operations that may generate dust or aerosols, a NIOSH-approved air-purifying respirator with organic vapor cartridges and N95, R95, or P95 filters is necessary.[1] For higher concentrations, a full-facepiece respirator may be required.[1]
- Body Protection: A laboratory coat must be worn and fully buttoned to protect against accidental spills. For tasks with a higher risk of significant exposure, chemical-resistant

aprons or coveralls should be considered.[7]

Operational Plan: Step-by-Step Guidance

Adherence to a strict operational plan is essential for the safe handling of **2-(BenzylOxy)phenol**.

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[7]
- Ensure that an eyewash station and safety shower are readily accessible and unobstructed. [6]
- Before starting work, review the Safety Data Sheet (SDS) for **2-(BenzylOxy)phenol**.
- Keep the chemical away from incompatible materials such as strong oxidizing agents, strong bases, acids, acid anhydrides, and acid chlorides.[6]

2. Handling the Chemical:

- Wear all required personal protective equipment as detailed above.
- When weighing the solid, do so in a fume hood or a ventilated balance enclosure to minimize inhalation of dust.
- Handle the substance carefully to avoid creating dust.
- Avoid contact with skin, eyes, and clothing.[3]
- Do not eat, drink, or smoke in the handling area.
- Use non-sparking tools to prevent ignition.[3]

3. After Handling:

- Wash hands and any exposed skin thoroughly with soap and water after handling is complete.

- Clean the work area and any equipment used.
- Store **2-(BenzylOxy)phenol** in a tightly closed container in a dry, cool, and well-ventilated place.[3]

Disposal Plan

Chemical waste must be managed according to institutional and regulatory guidelines.

1. Uncontaminated Waste:

- Dispose of uncontaminated packaging and materials in the regular trash, provided they have not come into contact with the chemical.

2. Contaminated Waste:

- Solid Waste: Collect contaminated solid waste (e.g., paper towels, gloves, stir bars) in a designated, labeled, and sealed container for hazardous waste.
- Liquid Waste: Collect any solutions containing **2-(BenzylOxy)phenol** in a clearly labeled, sealed, and appropriate hazardous waste container. Do not mix with other waste streams.[8]
- Empty Containers: Empty containers should be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.[9] After rinsing, the container can be disposed of in the regular trash or recycled, depending on institutional policies.

3. Spill Response:

- In case of a small spill, absorb the material with an inert absorbent such as vermiculite or sand.[3]
- Collect the absorbed material and place it in a sealed container for hazardous waste disposal.
- For larger spills, evacuate the area and follow your institution's emergency procedures.

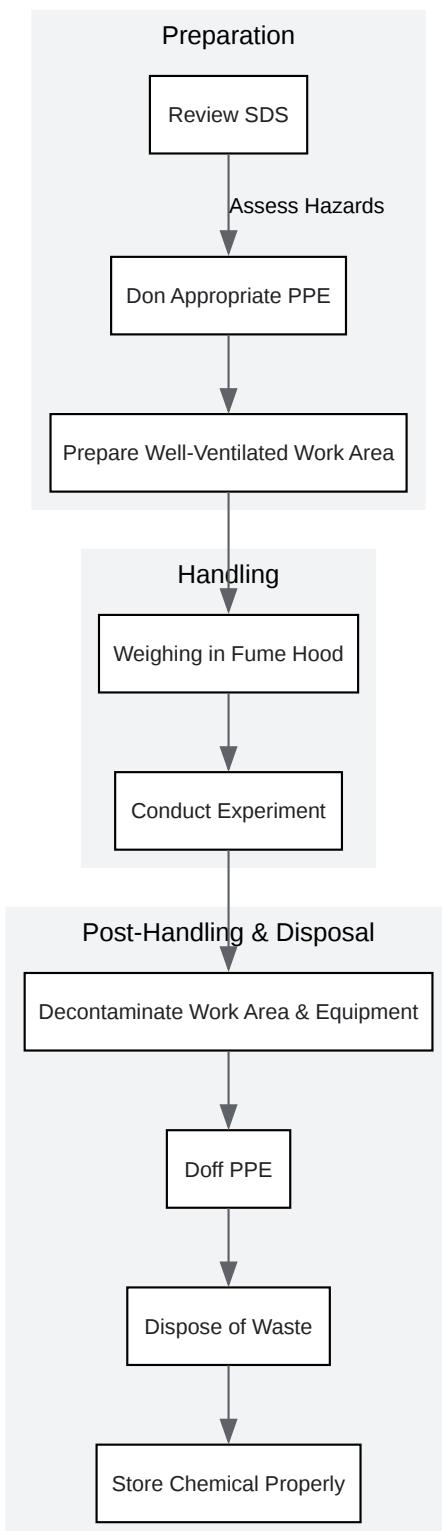
First Aid Measures

Immediate action is critical in the event of exposure.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[10]
- Skin Contact: Immediately flush the affected area with copious amounts of soap and water. [11] Remove contaminated clothing. If irritation persists, seek medical attention.[11]
- Inhalation: Move the exposed person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[12]
- Ingestion: Do not induce vomiting. If the person is conscious, rinse their mouth with water and give them 4-8 ounces of water or milk to drink.[7] Seek immediate medical attention.

Workflow for Safe Handling of 2-(BenzylOxy)phenol

Workflow for Safe Handling of 2-(BenzylOxy)phenol

[Click to download full resolution via product page](#)**Caption: Safe handling workflow for **2-(BenzylOxy)phenol**.**

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